

A Comprehensive Technical Guide to the Safety and Handling of Succinic Anhydride-d4

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols, handling procedures, and essential data for **Succinic anhydride-d4**. Designed for laboratory and drug development environments, this document synthesizes critical information to ensure safe and effective use.

Chemical Identification and Physical Properties

Succinic anhydride-d4 is the deuterated form of Succinic anhydride.[1] It is a colorless, crystalline solid.[2][3] While its primary application is often as a non-cleavable ADC linker in drug development or as a tracer and internal standard for quantitative analysis, its physical and chemical properties are largely comparable to its non-deuterated counterpart.[1][4]

Table 1: Physical and Chemical Properties of Succinic Anhydride-d4



Property	Value	
Chemical Formula	C4D4O3[5][6]	
Molecular Weight	104.10 g/mol [6]	
CAS Number (Labeled)	14341-86-7[5][6]	
CAS Number (Unlabeled)	108-30-5[5][6]	
Appearance	Colorless or light-colored needles or flakes[3][7]	
Melting Point	118-120 °C	
Boiling Point	261 °C[8]	
Density	1.23 g/cm ³ [8]	

| Solubility | Very slightly soluble in water; soluble in alcohol and chloroform[7] |

Hazard Identification and Toxicology

Succinic anhydride-d4 is classified as a hazardous substance.[7] It is harmful if swallowed and causes severe skin burns and eye damage.[5][6][9] It may also cause respiratory irritation, allergic skin reactions, and asthma-like symptoms if inhaled.[5][9][10]

Signal Word: Danger[5][6]

Hazard Statements:

• H302: Harmful if swallowed.[9][10]

H314: Causes severe skin burns and eye damage.[9]

• H317: May cause an allergic skin reaction.[9][10]

- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[9][10]
- H335: May cause respiratory irritation.[10]

Table 2: Toxicological Data



Test	Species	Route	Value
LD50	Rat	Oral	1510 mg/kg[7][8]
LC50 (96h)	Danio rerio (zebra fish)	-	> 100 mg/l[9]
EC50 (48h)	Daphnia magna (Water flea)	-	> 102 mg/l[9]

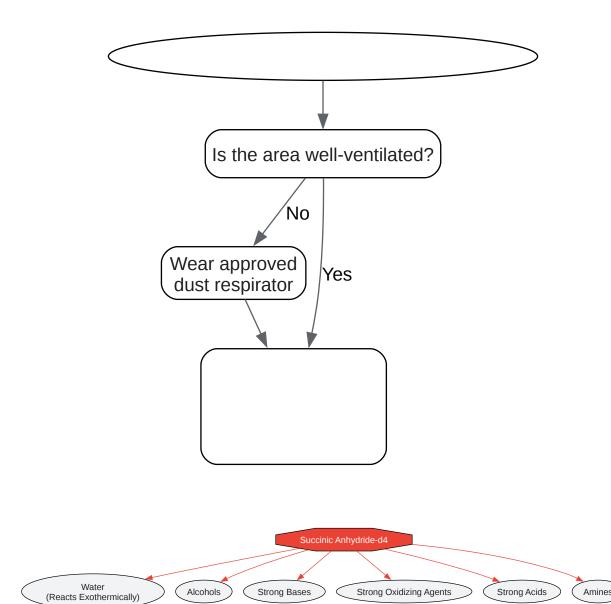
| ErC50 (72h) | Pseudokirchneriella subcapitata (green algae) | - | > 100 mg/l[9] |

Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize exposure risks.

- 3.1. Engineering Controls and Personal Protective Equipment (PPE)
- Ventilation: Always use in a well-ventilated area to prevent the concentration of dust or vapors.[7][10]
- Personal Protective Equipment (PPE): A comprehensive PPE strategy is mandatory.
 - Eye Protection: Wear chemical safety goggles and a face shield.[7][9] Contact lenses should not be worn as they can absorb and concentrate irritants.[7]
 - Skin Protection: Wear protective gloves and clothing to prevent skin contact.[7][9][10]
 Immediately remove and launder any contaminated clothing before reuse.[7][9]
 - Respiratory Protection: In case of inadequate ventilation or when dust is generated, wear a suitable respirator.[9][10]





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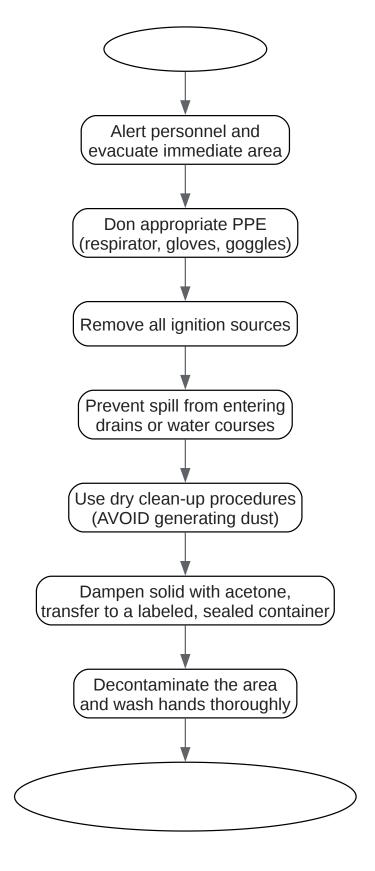
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